

Comprehensive Safety and Handling Guide for 3,4-Diaminoanisole Sulfate

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Compound of Interest

Compound Name: 3,4-Diaminoanisole sulfate

Cat. No.: B15222849

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This guide provides essential safety protocols, handling procedures, and disposal plans for **3,4-Diaminoanisole sulfate**, tailored for research and drug development professionals. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Safety Data

3,4-Diaminoanisole sulfate is classified as a hazardous substance, requiring careful handling to mitigate potential health risks. It is harmful if swallowed, inhaled, or in contact with skin, and is also recognized as a potential carcinogen and suspected of causing genetic defects.^{[1][2][3]}

Property	Value	Source
Molecular Formula	C7H12N2O5S	[4]
Molecular Weight	236.24 g/mol	[3]
Appearance	Colorless solid (needles)	[5]
GHS Hazard Class	Acute Toxicity, Category 4 (Oral, Dermal, Inhalation); Carcinogenicity, Category 1B; Mutagenicity, Category 2	[1][2]
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled. H350: May cause cancer. H341: Suspected of causing genetic defects. H411: Toxic to aquatic life with long lasting effects.	[1][2]
Signal Word	Danger	[1]

Operational Plan: Safe Handling Protocol

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the dispersion of dust.[1]
- Ensure safety showers and eyewash stations are readily accessible and operational.[5]

2. Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times.
- Lab Coat: A buttoned lab coat must be worn to protect against skin contact.
- Eye Protection: Use safety glasses with side shields or chemical splash goggles.

- Respiratory Protection: If working outside a fume hood or when dust is generated, a NIOSH-approved respirator is recommended.

3. Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Obtain special instructions before use.[\[1\]](#)
- Weighing: Weigh the solid compound within a fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#) Contaminated clothing should be removed and sealed in a vapor-tight plastic bag for proper disposal.[\[6\]](#)

4. Spill Management:

- Immediate Action: Evacuate the immediate area of the spill.
- Small Spills: For small spills, use absorbent paper dampened with water to pick up the material.[\[6\]](#)
- Large Spills: For larger spills, increase the immediate precautionary measure distance and follow emergency response protocols.
- Decontamination: Wash all contaminated surfaces with a soap and water solution.[\[6\]](#)
- Waste: Collect all spilled materials and cleanup debris as hazardous waste.

Emergency First Aid Procedures

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water.[\[1\]](#)[\[5\]](#)

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth and give 1-2 glasses of water to dilute the chemical. Seek immediate medical attention.[1][6]

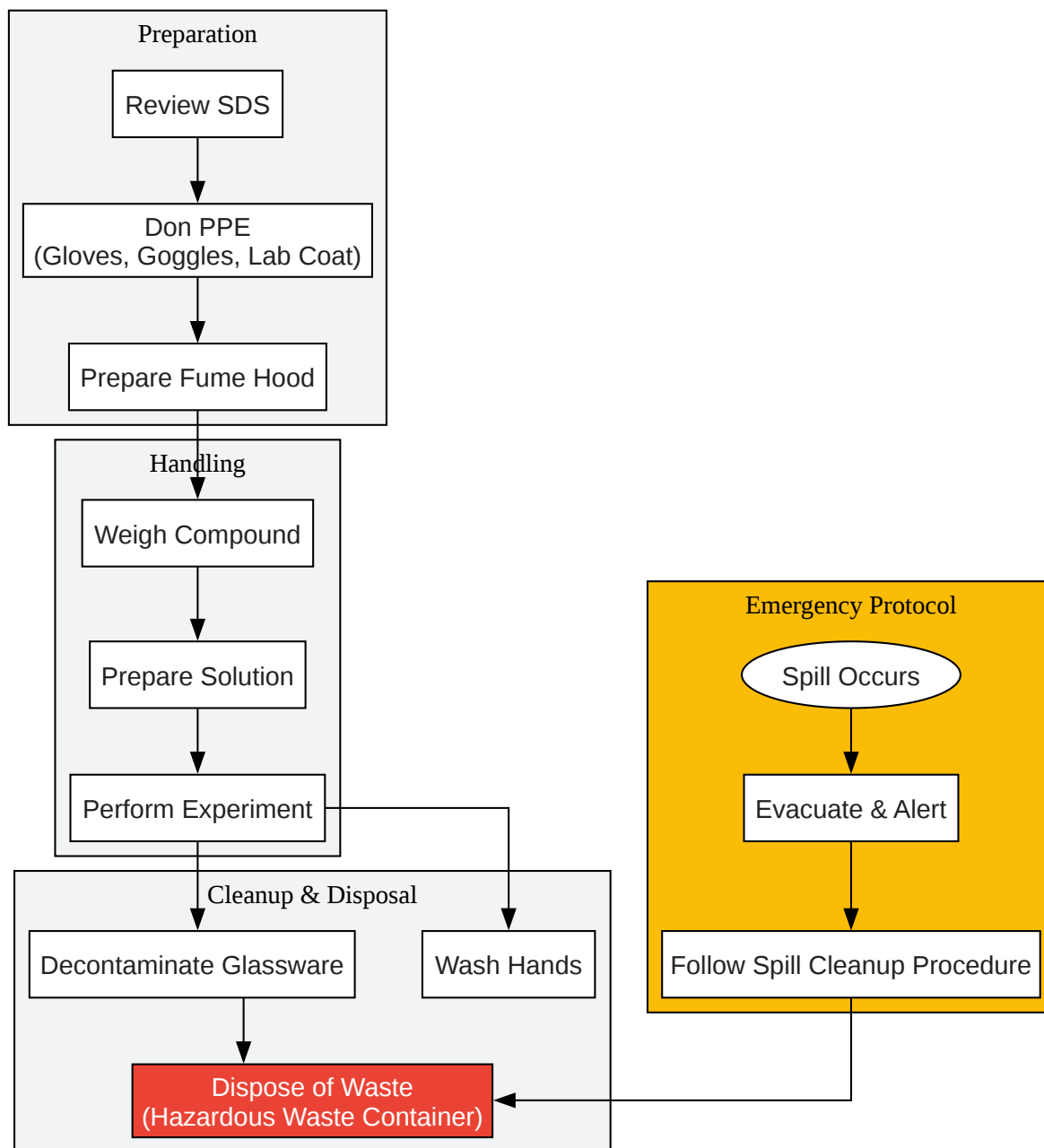
Disposal Plan

All waste containing **3,4-Diaminoaniso**le sulfate must be treated as hazardous waste and disposed of in accordance with local, regional, and national regulations.[2][3]

- Containerization:
 - Collect waste in a designated, properly labeled, and leak-proof container.[7] The container must be compatible with the chemical waste.
 - Label the container with the words "HAZARDOUS WASTE" and the full chemical name.[7]
- Storage:
 - Store waste containers in a designated satellite accumulation area.
 - Keep containers tightly closed except when adding waste.[7]
- Pickup and Disposal:
 - Arrange for hazardous waste pickup through your institution's environmental health and safety office. Do not dispose of this chemical down the drain.[8]

Workflow for Safe Handling of 3,4-Diaminoaniso

Sulfate



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Caption: Workflow for the safe handling of **3,4-Diaminoanisoole sulfate**.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. cpachem.com [cpachem.com]
- 3. cpachem.com [cpachem.com]
- 4. 3,4-Diaminoanisole Sulfate CAS#: [amp.chemicalbook.com]
- 5. CDC - NIOSH Pocket Guide to Chemical Hazards - 2,4-Diaminoanisole (and its salts) [cdc.gov]
- 6. 2,4-DIAMINOANISOLE SULFATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. engineering.purdue.edu [engineering.purdue.edu]
- 8. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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